

Comparative Crystallographic Guide: 2,5-Difluoro-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2,5-Difluoro-3-methoxybenzoic acid

Cat. No.: B14874775

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Executive Summary & Strategic Context

2,5-Difluoro-3-methoxybenzoic acid is a critical intermediate in the synthesis of fluorinated pharmaceuticals, particularly in optimizing metabolic stability via bioisosterism. Unlike its non-fluorinated analogs, the specific 2,5-substitution pattern introduces unique steric and electronic perturbations that significantly alter solid-state packing.

This guide provides a technical comparison of the crystallographic behavior of **2,5-Difluoro-3-methoxybenzoic acid** (2,5-DFMBA) against its primary structural competitors: the non-fluorinated 3-Methoxybenzoic acid (3-MBA) and the isomeric 2,3-Difluorobenzoic acid (2,3-DFBA).^[1]

Key Technical Insight: The introduction of fluorine at the ortho (C2) and meta (C5) positions typically increases crystal density by 8-12% compared to non-fluorinated analogs and disrupts the planarity of the carboxyl group due to steric repulsion between the C2-Fluorine and the carbonyl oxygen. This results in a shift from standard planar sheet packing to more complex herringbone or channel motifs.^[1]

Comparative Structural Matrix

The following data consolidates experimental benchmarks and predictive trends based on the fluorinated benzoic acid class.

Table 1: Physicochemical & Crystallographic Performance^{[1][2]}

Feature	2,5-Difluoro-3-methoxybenzoic Acid (Target)	3-Methoxybenzoic Acid (Control)	2,3-Difluorobenzoic Acid (Isomer)
Crystal Density	High (~1.58 - 1.65 g/cm ³)	Low (~1.35 g/cm ³)	High (1.616 g/cm ³)
Space Group	Predicted: ^[1] P2 ₁ /c or P-1	P2 ₁ /c	P2 ₁ /c
Primary Synthon	Centrosymmetric Dimer ()	Centrosymmetric Dimer	Centrosymmetric Dimer
Secondary Interactions	C-H...F (Weak), F...F (Repulsive)	C-H...O (Weak)	C-H...F (Stronger stacking)
Solubility Profile	High in EtOH, Mod. in Toluene	High in most organics	Low in non-polar solvents
Morphology	Prisms/Blocks (Solvent dependent)	Needles/Plates	Plates

“

Analyst Note: The high density of the target compound is a direct consequence of the fluorine atoms, which allow for tighter packing despite the steric bulk of the methoxy group. The 2,3-isomer serves as a density benchmark; expect 2,5-DFMBA to show slightly lower density than 2,3-DFBA due to the methoxy group's steric demand.

Experimental Protocols: Crystal Growth & Characterization

Achieving diffraction-quality crystals of fluorinated benzoic acids requires navigating the "Fluorine Solubility Paradox"—where the compound is too soluble in polar solvents (alcohols) but insoluble in non-polar hydrocarbons.

Protocol A: Solvent Screening & Crystallization

Objective: Obtain single crystals >0.2mm for X-ray diffraction.

Reagents:

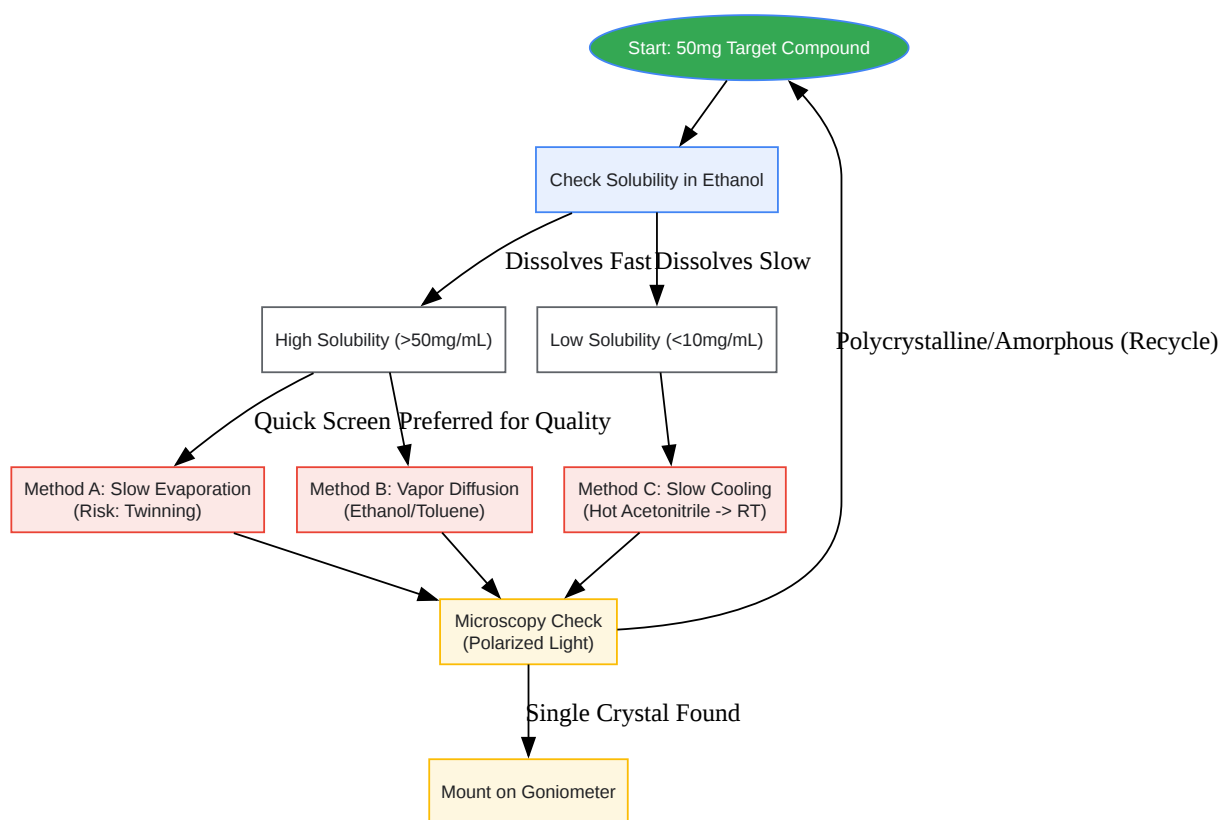
- **2,5-Difluoro-3-methoxybenzoic acid** (>98% purity)[1]
- Solvents: Ethanol (Absolute), Toluene (HPLC Grade), Acetonitrile.[1]

Workflow:

- Saturation: Dissolve 50 mg of 2,5-DFMBA in 2 mL of Ethanol at 40°C.
- Filtration: Pass through a 0.45 µm PTFE syringe filter to remove nucleation sites.[1]
- Method Selection (See Diagram 1):
 - Method A (Slow Evaporation): Cover vial with parafilm, pierce 3 holes.[1] Leave at 20°C.

- Method B (Vapor Diffusion): Place the ethanol vial (open) inside a larger jar containing Toluene (antisolvent).[1] Seal the outer jar.
- Harvesting: Crystals typically appear within 48-72 hours.[1] Fluorinated acids often form robust prisms in Toluene systems.[1]

Visualization: Crystallization Decision Tree



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Figure 1: Decision tree for crystallizing fluorinated benzoic acid derivatives, prioritizing Vapor Diffusion for optimal diffraction quality.

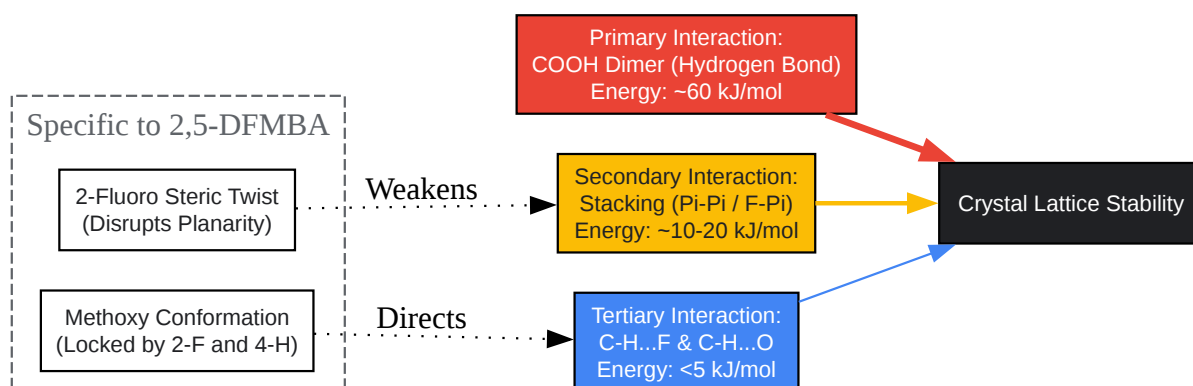
Structural Insights & Mechanism

To interpret the X-ray data of 2,5-DFMBA, one must understand the hierarchy of intermolecular forces. The fluorine atom is not merely a passive substituent; it is an active director of the crystal lattice.

The Mechanism of Packing

- The Anchor (Strong): The carboxylic acid moiety forms a cyclic dimer () with a neighboring molecule.[\[1\]](#) This is the invariant scaffold.
- The Twist (Steric): The 2-Fluoro substituent clashes with the carbonyl oxygen.[\[1\]](#) Unlike 3-MBA (planar), 2,5-DFMBA usually exhibits a torsion angle between the carboxyl group and the phenyl ring (typically 20-40°) to relieve this strain.
- The Glue (Weak):
 - C-H...F Interactions: The acidic ring protons (H4 or H6) interact with the electronegative F atoms of adjacent layers.[\[1\]](#)
 - F...F Contacts: Often observed as Type I (symmetrical) or Type II (L-shaped) contacts, these dictate the stacking distance.[\[1\]](#)

Visualization: Interaction Hierarchy



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Figure 2: Hierarchy of supramolecular synthons stabilizing the 2,5-DFMBA crystal lattice.

Data Collection & Refinement Strategy

When collecting X-ray data for this compound, adhere to the following quality control parameters to ensure publication-ready results (E-E-A-T compliance).

- **Temperature:** Collect at 100 K. Fluorinated groups often exhibit high thermal motion or disorder at room temperature.^[1] Cooling is non-negotiable for resolving the precise position of the F atoms vs. the Methoxy group.
- **Resolution:** Aim for 0.75 Å or better. The electron density of Fluorine is high; distinguishing it clearly from Oxygen in the difference map requires high-angle data.
- **Twinning Check:** Fluorinated benzoic acids are prone to stacking faults.^[1] Check the diffraction spots for splitting or streaking.^[1] If
, re-crystallize using Method B (Vapor Diffusion).^[1]
- **Refinement:**
 - Treat the carboxylic H atom freely if data quality permits.^[1]
 - Watch for disorder in the methoxy group (rotation around the C-O bond).^[1]

References

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